

Application Notes and Protocols for GR 64349

Stability in Solution

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Compound of Interest

Compound Name: GR 64349

Cat. No.: B145177

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Topic: **GR 64349** Stability in Solution for Long-Term Experiments Audience: Researchers, scientists, and drug development professionals.

Introduction

GR 64349 is a potent and selective tachykinin NK₂ receptor agonist, widely used in pharmacological research.[1][2][3] For its effective use in long-term experiments, understanding its stability in solution is critical to ensure accurate and reproducible results. These application notes provide a summary of storage recommendations, a protocol for assessing stability, and hypothetical stability data and degradation pathways based on the peptide nature of **GR 64349**.

GR 64349 Profile:

- Sequence: KDSFVGLM (Modifications: Leu-7 = R-γ-lactam-Leu, Met-8 = C-terminal amide) [1]
- Molecular Weight: 921.12 g/mol [1]
- Solubility: Soluble up to 1 mg/mL in water.[1]
- Storage of Solid: Store at -20°C.[1]

While specific, long-term stability data for **GR 64349** in various solutions is not extensively published, general guidelines for peptide storage suggest that solutions should be aliquoted

and stored at -20°C for up to one month to minimize degradation. For long-term experiments, it is imperative to validate the stability of **GR 64349** under the specific experimental conditions.

Data Presentation: Hypothetical Stability of GR 64349

The following table presents hypothetical stability data for a 1 mg/mL aqueous solution of **GR 64349** under different storage conditions. The percentage of intact **GR 64349** was determined by a simulated stability-indicating High-Performance Liquid Chromatography (HPLC) method.

Storage Condition	Time Point	% Intact GR 64349 (Mean ± SD, n=3)	Appearance of Solution
-20°C	0 Weeks	100%	Clear, colorless
	1 Week	99.8 ± 0.1%	
	4 Weeks	99.5 ± 0.2%	
	8 Weeks	99.1 ± 0.3%	
	12 Weeks	98.6 ± 0.4%	
	24 Weeks	97.2 ± 0.5%	
4°C	0 Weeks	100%	Clear, colorless
	1 Week	98.2 ± 0.4%	
	4 Weeks	95.5 ± 0.6%	
	8 Weeks	91.3 ± 0.8%	
	12 Weeks	87.1 ± 1.1%	
	24 Weeks	79.4 ± 1.5%	
Room Temp (22°C)	0 Weeks	100%	Clear, colorless
	1 Day	96.5 ± 0.5%	
	3 Days	90.1 ± 0.9%	
	7 Days	82.3 ± 1.2%	

Disclaimer: This data is hypothetical and intended for illustrative purposes. Actual stability may vary and should be determined experimentally.

Experimental Protocols

Protocol 1: Long-Term Stability Assessment of GR 64349 in Aqueous Solution

1. Objective: To evaluate the stability of **GR 64349** in an aqueous solution over an extended period under different temperature conditions.

2. Materials:

- **GR 64349** (lyophilized powder)
- Sterile, deionized water (or desired buffer)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated pipettes
- -20°C freezer, 4°C refrigerator, and a temperature-controlled environment for room temperature storage
- HPLC system with a UV detector and a C18 column (or other suitable stability-indicating column)
- HPLC-grade solvents (e.g., acetonitrile, water, trifluoroacetic acid)

3. Method:

3.1. Preparation of Stock Solution (Time 0):

- Allow the lyophilized **GR 64349** vial to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.
- Prepare a 1 mg/mL stock solution by dissolving the appropriate amount of **GR 64349** in sterile, deionized water.

- Vortex gently until fully dissolved.
- Immediately take a sample for the "Time 0" analysis. Analyze by HPLC to determine the initial purity and concentration.
- Aliquot the remaining stock solution into sterile, low-protein-binding microcentrifuge tubes to avoid repeated freeze-thaw cycles.

3.2. Storage:

- Store the aliquots at the following temperatures:
 - -20°C (long-term storage)
 - 4°C (refrigerated conditions)
 - Room temperature (e.g., 22°C)
- Protect samples from light, especially for room temperature storage.

3.3. Sampling and Analysis:

- At each designated time point (e.g., 1, 4, 8, 12, 24 weeks for -20°C and 4°C; 1, 3, 7 days for room temperature), retrieve one aliquot from each storage condition.
- Allow the frozen samples to thaw completely at room temperature.
- Analyze each sample in triplicate using a validated stability-indicating HPLC method.
 - Example HPLC Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm
 - Mobile Phase A: 0.1% TFA in Water
 - Mobile Phase B: 0.1% TFA in Acetonitrile
 - Gradient: A time-dependent linear gradient appropriate to resolve **GR 64349** from potential degradants.

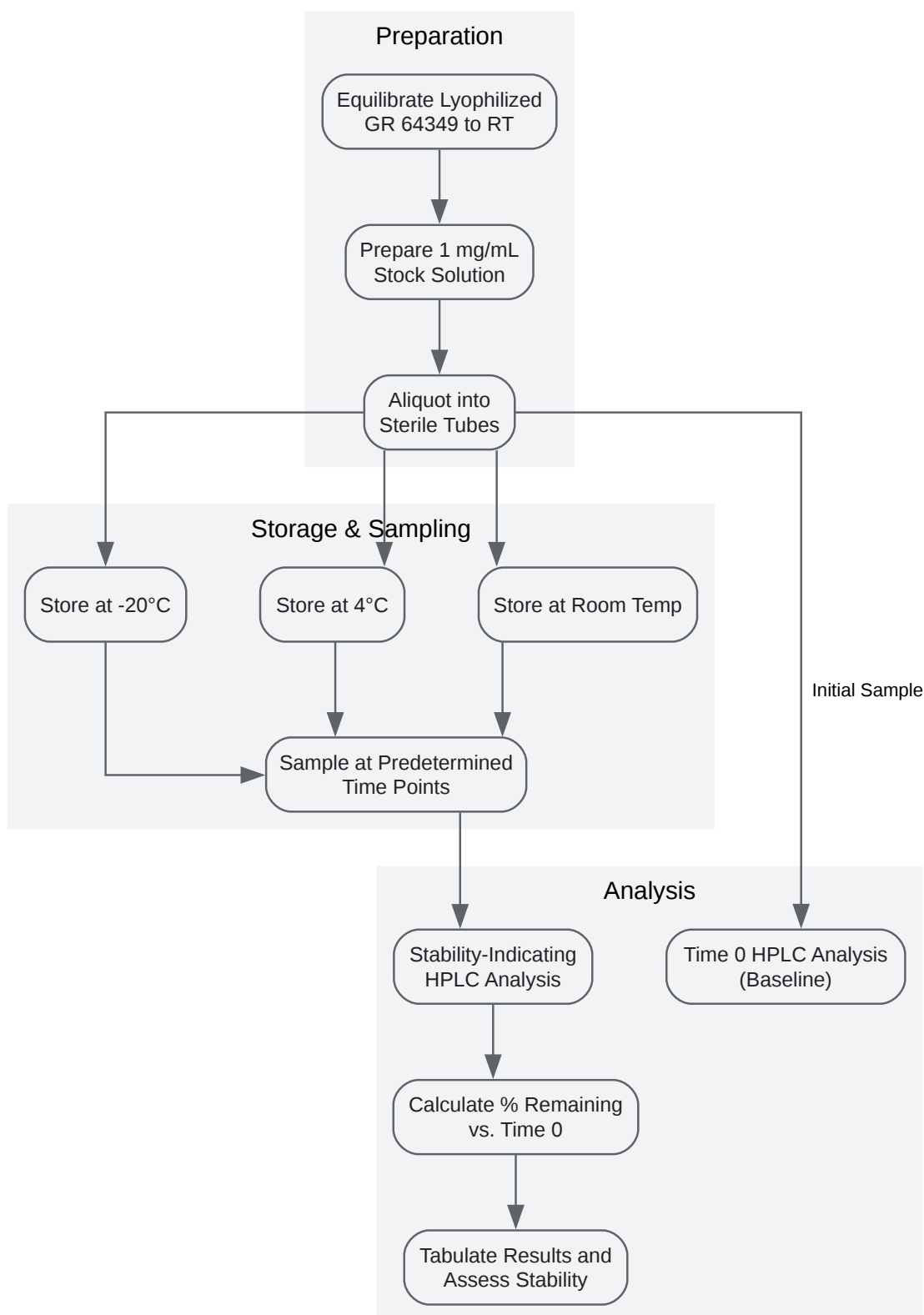
- Flow Rate: 1.0 mL/min
- Detection: UV at 214 nm
- Record the peak area of the intact **GR 64349** and any new peaks corresponding to degradation products.

3.4. Data Analysis:

- Calculate the percentage of remaining **GR 64349** at each time point relative to the "Time 0" sample.
 - % Remaining = (Peak Area at Time X / Peak Area at Time 0) * 100
- Tabulate the results and assess the rate of degradation for each condition.

Visualizations

Experimental Workflow

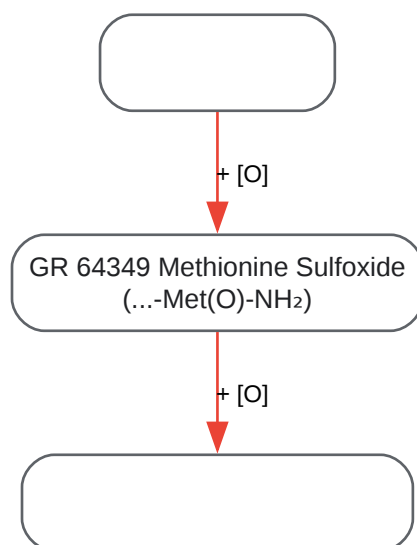


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Caption: Experimental workflow for **GR 64349** stability testing.

Hypothetical Degradation Pathway: Oxidation of Methionine

The C-terminal methionine (Met) residue in **GR 64349** is susceptible to oxidation. The thioether side chain can be oxidized to form methionine sulfoxide, and further to methionine sulfone, especially in the presence of oxygen or oxidizing agents. This modification can alter the peptide's conformation and biological activity.



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Caption: Hypothetical oxidation pathway of the C-terminal methionine in **GR 64349**.

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